

Calendulaglycoside B in *Calendula officinalis* roots

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Compound Focus: Calendulaglycoside B

CAS No.: 126577-19-3

Cat. No.: S2690641

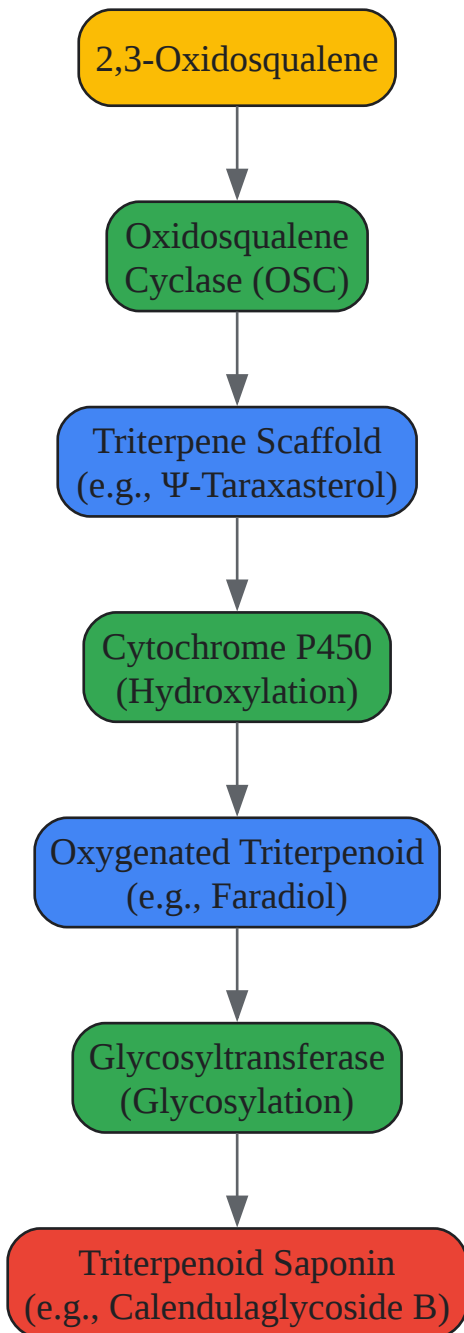
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Chemical Profile and Biosynthesis

Calendulaglycoside B is an **oleanolic acid glycoside**, a type of triterpenoid saponin. Triterpenoids are a major class of bioactive compounds in *Calendula officinalis*, with over 14,000 structures described across plants [1].

- **Structural Characteristics:** It is part of a group of water-soluble oleanolic acid glycosides which differ in the number and position of attached sugar moieties such as glucose, galactose, and glucuronic acid [2].
- **Biosynthetic Pathway:** Triterpenoids like **Calendulaglycoside B** are biosynthesized from 2,3-oxidosqualene, a common precursor. The pathway involves cyclization by oxidosqualene cyclases (OSCs) and subsequent decorations by cytochrome P450 enzymes and glycosyltransferases [1]. The biosynthetic pathway for anti-inflammatory triterpenoids has been recently elucidated, showing the progression from oxidosqualene to complex esters and glycosides [1].

The diagram below outlines the core biosynthetic pathway for triterpenoids in *Calendula officinalis*, which produces **Calendulaglycoside B** and other related compounds:



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Core biosynthetic pathway of Calendula officinalis triterpenoids.

Distribution in Plant Organs

Triterpenoid distribution in *Calendula officinalis* is highly organ-specific. While the inflorescences are the richest source, roots also contain specific triterpenoid glycosides [3] [1].

The table below summarizes the documented presence of **Calendulaglycoside B** and key related triterpenoids across different plant parts:

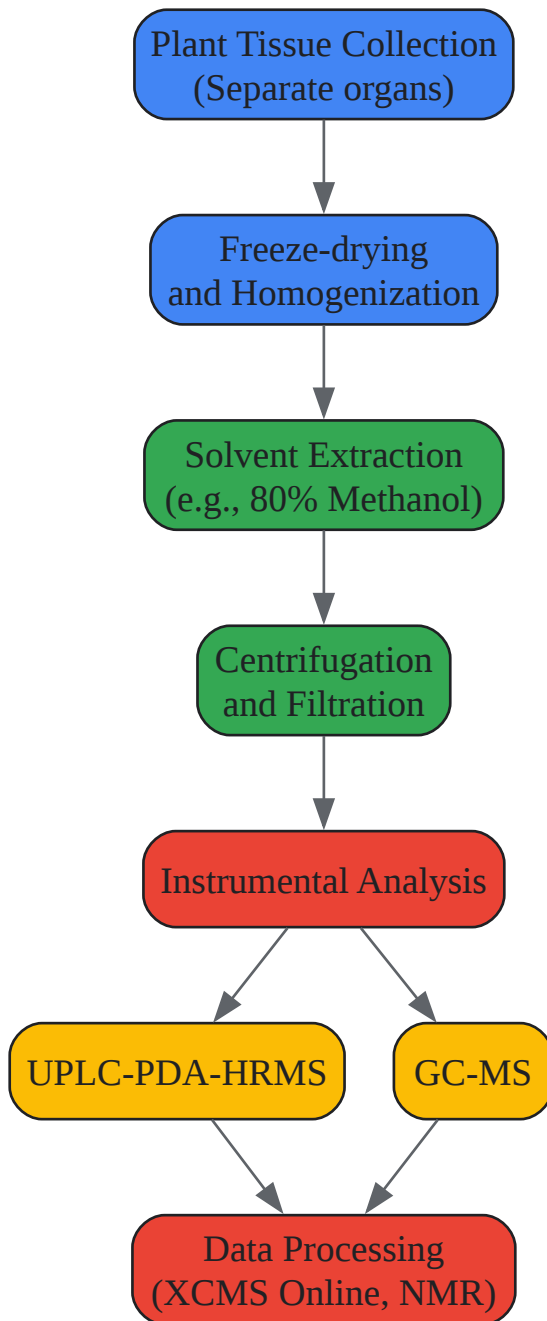
Plant Organ	Presence of Calendulaglycoside B	Key Related Triterpenoids & Notes
Roots	Documented presence [3].	Calenduloside B [3].
Flowers (Inflorescences)	Documented presence [2].	Faradiol myristate & palmitate (most abundant); Oleanolic acid glycosides [1].
Leaves	Information missing / Not explicitly mentioned in search results.	Triterpene fatty acid esters (TFAEs) not detected [1].

Analytical Methods for Profiling

Advanced chromatographic and spectrometric techniques are required to separate and identify complex triterpenoid mixtures from *Calendula* tissues.

- **Sample Preparation:** Tissues are typically dried and homogenized. Metabolites are then extracted with methanol (e.g., 80% methanol), often with internal standards added for quantification [2].
- **UPLC-PDA-HRMS:** Ultra-performance liquid chromatography coupled with photodiode array detection and high-resolution mass spectrometry is a powerful method. It uses a C18 column with a water-acetonitrile gradient and formic acid modifier, detecting ions in both positive and negative modes for comprehensive metabolite profiling [2].
- **GC-MS Analysis:** Used for profiling less polar triterpenoids (like triterpene alcohols and esters). It requires derivatization and provides excellent separation and identification capabilities [1].

The workflow for a comprehensive metabolomics study of *Calendula officinalis* is summarized below:



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Experimental workflow for profiling Calendula officinalis metabolites.

Documented Bioactivities and Mechanisms

Calendula officinalis extracts demonstrate significant pharmacological activities, with triterpenoids as key contributors.

- **Anti-inflammatory Activity:** C16-hydroxylated triterpenoids are confirmed key contributors. Faradiol (a diol similar to calendulaglycoside aglycones) significantly inhibits LPS-induced IL-6 release in human monocytic (THP-1) cells, acting via reduced phosphorylation of the transcription factor STAT3 rather than NF- κ B [1].
- **Anti-tumor and Immunomodulatory Activity:** A specialized aqueous extract (LACE) showed potent *in vitro* inhibition of proliferation across human and murine tumor cell lines. This was mediated by **cell cycle arrest in G0/G1 phase** and **Caspase-3-induced apoptosis**. The same extract induced proliferation and activation of human peripheral blood lymphocytes (PBLs), indicating a dual anti-tumor and immunostimulatory effect [4].
- **Antimicrobial Effects:** Extracts demonstrate antimicrobial properties. One study noted that ultrasound-assisted ethanol extracts had a slight inhibitory effect on *E. coli* growth [5], while another showed essential oils were effective against methicillin-resistant *Staphylococcus aureus* (MRSA) [6].

Critical Research Gaps and Opportunities

The current state of knowledge presents several compelling directions for future research, particularly concerning the root-specific compounds.

- **Targeted Quantification:** There is a need to develop and validate specific analytical methods (e.g., using UPLC-MS/MS with multiple reaction monitoring) for the absolute quantification of **Calendulaglycoside B** across different plant organs, cultivars, and growth conditions.
- **Bioactivity and Mechanism of Action:** The specific biological activities of **Calendulaglycoside B** itself remain largely uncharacterized. Research should focus on its anti-inflammatory, immunomodulatory, and cytotoxic potential, and elucidate its molecular targets and mechanisms.
- **Biosynthetic Pathway Engineering:** With key biosynthetic enzymes being identified [1], there is potential to reconstruct the pathway in heterologous hosts (like *Nicotiana benthamiana*) for sustainable production of **Calendulaglycoside B** and other valuable triterpenoids.

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